

# Personal protective equipment for handling L-772405

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: L-772405  
Cat. No.: B15616039

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## Essential Safety and Handling Guide for L-772405

Disclaimer: A specific Safety Data Sheet (SDS) for **L-772405** could not be located. The following guidance is based on general laboratory safety principles for handling research chemicals with unknown comprehensive toxicity data. Researchers should always exercise caution and consult with their institution's Environmental Health and Safety (EHS) department for specific protocols.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **L-772405**. The content herein offers procedural guidance to directly address operational questions concerning safe handling and disposal.

## Chemical and Physical Properties

Below is a summary of the available quantitative data for **L-772405**.

Property	Value	Source
Chemical Formula	C26H31FN6O	MedKoo Biosciences[1]
Molecular Weight	462.57 g/mol	MedKoo Biosciences[1], PubChem[2]
Exact Mass	462.2543 Da	MedKoo Biosciences[1], PubChem[2]
Appearance	Not specified (Assumed solid)	
Solubility	Not specified	MedKoo Biosciences[1]
Hydrogen Bond Acceptors	5	IUPHAR/BPS Guide to PHARMACOLOGY[3]
Hydrogen Bond Donors	3	IUPHAR/BPS Guide to PHARMACOLOGY[3]
Rotatable Bonds	9	IUPHAR/BPS Guide to PHARMACOLOGY[3]
Topological Polar Surface Area	81.48 Å <sup>2</sup>	IUPHAR/BPS Guide to PHARMACOLOGY[3]
XLogP	4.72	IUPHAR/BPS Guide to PHARMACOLOGY[3]

## Personal Protective Equipment (PPE)

Given the absence of specific toxicity data for **L-772405**, a cautious approach to personal protection is warranted. The following PPE is recommended at a minimum when handling this compound.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are essential.[4] Always inspect gloves before use and change them frequently, especially if contaminated.
- Eye Protection: Safety glasses with side shields or chemical splash goggles are mandatory to protect against splashes or airborne particles.[5]

- **Body Protection:** A standard laboratory coat should be worn to protect street clothing. For operations with a higher risk of splashes, a chemically resistant apron or coveralls may be necessary.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, work should be conducted in a certified chemical fume hood. If a fume hood is not available, a properly fitted respirator with an appropriate cartridge may be required. Consult with your institution's EHS for respirator selection and fit-testing.

## Operational Plan: Safe Handling and Storage

### Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a cool, dry, and dark place.<sup>[1]</sup> Recommended storage is at 0 - 4°C for the short term (days to weeks) or -20°C for the long term (months to years).<sup>[1]</sup>
- Keep the container tightly closed and store it in a well-ventilated area.

### Handling and Preparation of Solutions:

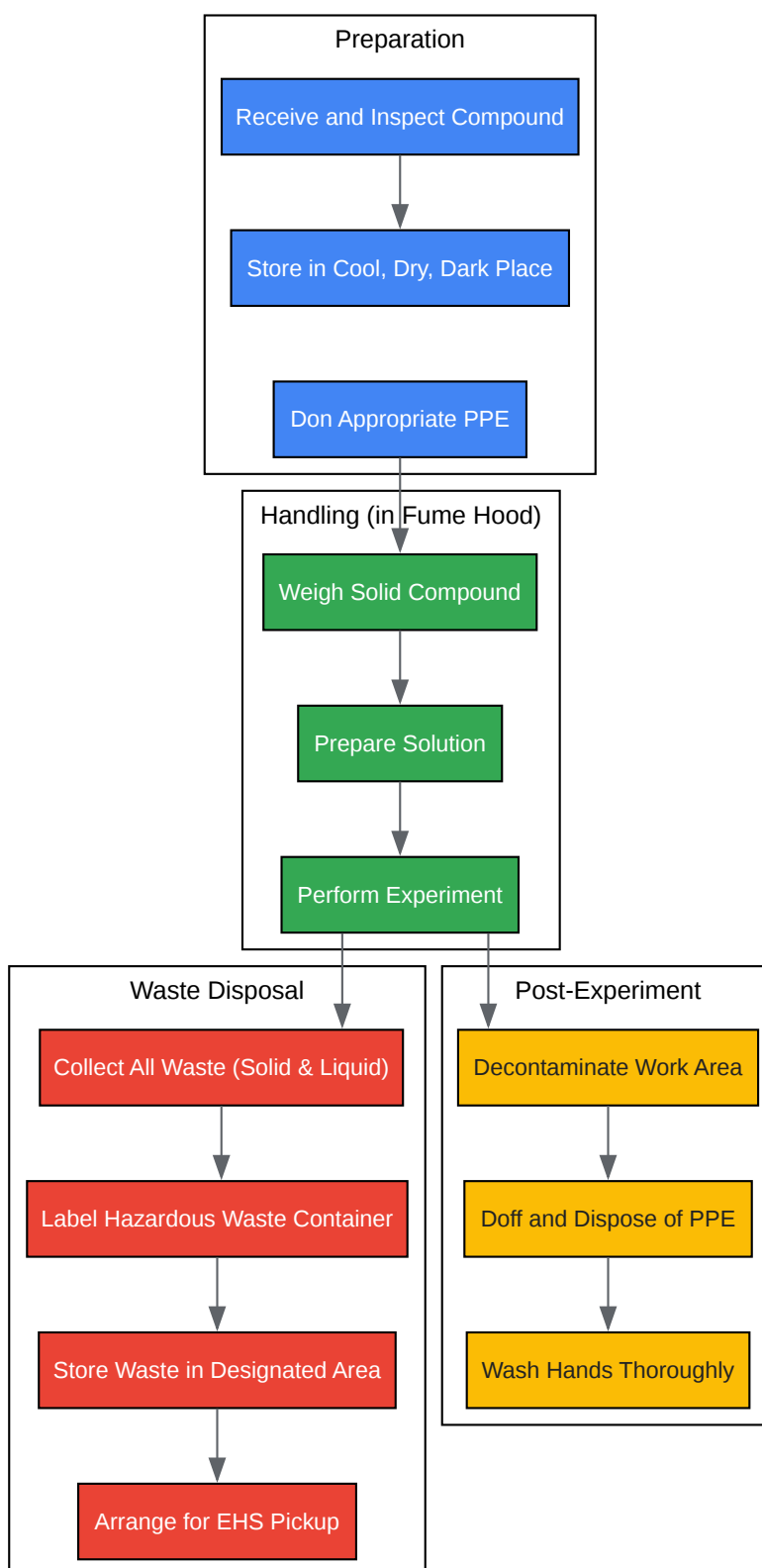
- All handling of the solid compound and preparation of solutions should be performed in a chemical fume hood to minimize inhalation exposure.
- Avoid direct contact with the skin, eyes, and clothing.
- Use appropriate lab equipment (e.g., spatulas, weighing paper) to handle the solid.
- When preparing solutions, add the solvent to the compound slowly to avoid splashing.
- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.

## Disposal Plan

All waste containing **L-772405**, including empty containers, contaminated PPE, and solutions, should be treated as hazardous chemical waste.

- **Waste Collection:** Collect all waste in a designated, properly labeled, and sealed hazardous waste container.
- **Container Labeling:** The waste container must be labeled with "Hazardous Waste" and the chemical name (**L-772405**).
- **Disposal Procedures:** Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.<sup>[6][7]</sup> Contact your institution's EHS department to arrange for pickup and disposal.
- Do not dispose of **L-772405** down the drain or in the regular trash.

## Experimental Workflow for Safe Handling of L-772405



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Caption: Workflow for the safe handling of research chemicals like **L-772405**.

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Address: 3281 E Guasti Rd

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